

# CAS number and physical properties of Oxazole-5-carboxylic acid

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## Compound of Interest

Compound Name: Oxazole-5-carboxylic acid

Cat. No.: B058317

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## An In-depth Technical Guide to Oxazole-5-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **Oxazole-5-carboxylic acid**, alongside a general experimental protocol for the synthesis of related oxazole compounds. This information is intended to support research and development activities in medicinal chemistry, organic synthesis, and materials science.

## Core Properties of Oxazole-5-carboxylic Acid

**Oxazole-5-carboxylic acid** is a heterocyclic organic compound featuring a five-membered oxazole ring substituted with a carboxylic acid group at the 5-position.<sup>[1]</sup> This structure makes it a valuable building block in the synthesis of more complex molecules, particularly in the development of novel pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Its derivatives have shown potential biological activities, including antimicrobial, antifungal, and anti-inflammatory properties.<sup>[3]</sup>

## Quantitative Data Summary

The physical and chemical properties of **Oxazole-5-carboxylic acid** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	118994-90-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>4</sub> H <sub>3</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	113.07 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White to off-white, pale cream, or yellow solid powder.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	195-197 °C or 226-230 °C	<a href="#">[3]</a> <a href="#">[6]</a>
Boiling Point	289.3 ± 13.0 °C (Predicted)	<a href="#">[3]</a> <a href="#">[6]</a>
Density	1.449 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a> <a href="#">[6]</a>
pKa	2.39 ± 0.10 (Predicted)	<a href="#">[6]</a>
Solubility	Soluble in polar solvents such as water and alcohols.	<a href="#">[1]</a> <a href="#">[6]</a>
Storage	Store at 0 - 8 °C in a dark, dry, and sealed environment.	<a href="#">[2]</a> <a href="#">[6]</a>

## Experimental Protocols: Synthesis of Oxazoles

While a specific, detailed protocol for the synthesis of **Oxazole-5-carboxylic acid** is not readily available in the provided search results, a general and efficient method for the synthesis of 4,5-disubstituted oxazoles directly from carboxylic acids has been reported. This can serve as a foundational methodology for researchers.

General Procedure for the Synthesis of 4,5-Disubstituted Oxazoles from Carboxylic Acids[\[7\]](#)

This protocol involves a [3+2] cycloaddition reaction.

Materials:

- Carboxylic acid (1.0 equiv)
- 4-Toluenesulfonylmethyl isocyanide (TosMIC) or other isocyanide (1.2 equiv)

- 4-(Dimethylamino)pyridine (DMAP) (1.5 equiv, as base)
- Triflylpyridinium reagent (DMAP-Tf) (1.3 equiv)
- Dichloromethane (DCM) (0.1 M)
- Water
- Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Nitrogen atmosphere

#### Methodology:

- To a screw-capped vial equipped with a Teflon stir bar, add the carboxylic acid (0.21 mmol, 1.0 equiv), DMAP (0.32 mmol, 1.5 equiv), and DCM (2.0 mL) under a dry nitrogen atmosphere.
- Add the DMAP-Tf (0.27 mmol, 1.3 equiv) to the mixture and stir for 5 minutes at room temperature.
- Once all solids have dissolved, add the isocyanide (0.25 mmol, 1.2 equiv) to the reaction mixture.
- Stir the mixture in a preheated oil bath at 40 °C for 30 minutes.
- Cool the reaction mixture to room temperature.
- Pour the mixture into water (30 mL) and extract with DCM (3 x 20 mL).
- Dry the combined organic layers over  $\text{Na}_2\text{SO}_4$  and filter.
- The solvent is then removed, and the crude product can be purified, typically by chromatography.

This method has been shown to have a broad substrate scope with good functional group tolerance.<sup>[7]</sup>

Another sustainable approach involves a one-pot synthesis using a heterogeneous copper ferrite ( $\text{CuFe}_2\text{O}_4$ ) nanocatalyst in water.[8]

#### General One-Pot Synthesis of Oxazoles[8]

##### Materials:

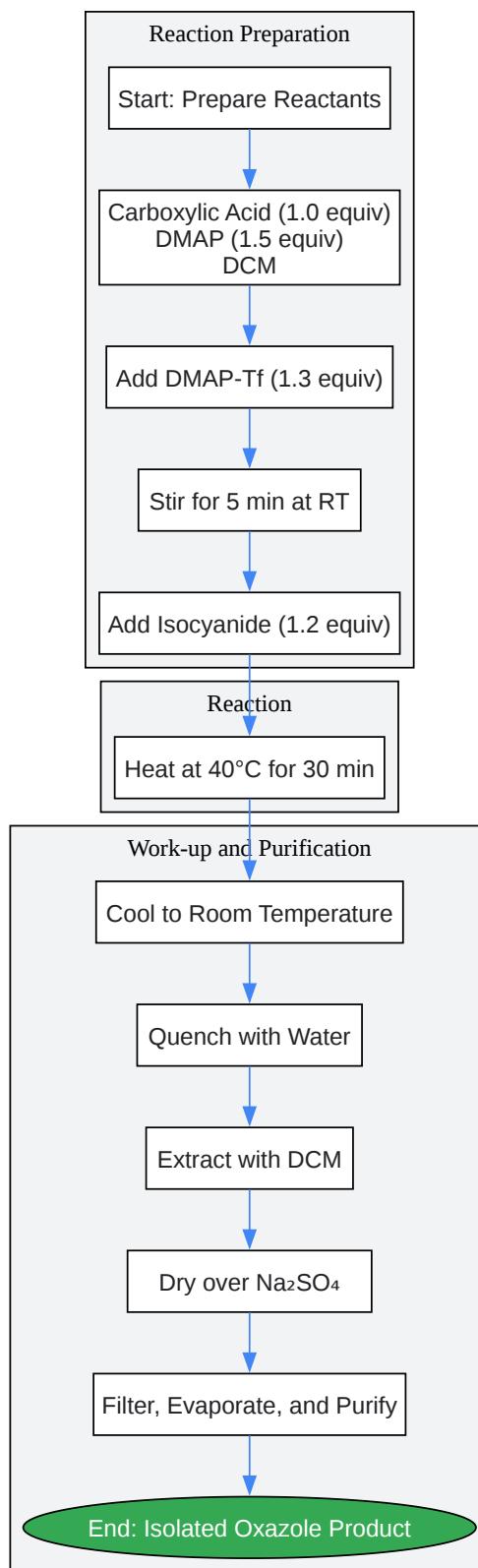
- Carboxylic acid (1.5 mmol)
- Benzoin (1 mmol)
- Ammonium acetate (4 mmol)
- $\text{CuFe}_2\text{O}_4$  catalyst (20 mg)
- Water (5 mL)

##### Methodology:

- Combine benzoin, ammonium acetate, the carboxylic acid, and the  $\text{CuFe}_2\text{O}_4$  catalyst in water.
- The reaction is carried out, and its progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product can be separated by adding more water to the reaction mixture and filtering.
- The catalyst is recyclable and can be separated from the reaction mixture using a magnet.[8]

## Logical Workflow Visualization

The following diagram illustrates the general workflow for the synthesis of oxazoles from carboxylic acids, based on the first experimental protocol described.

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Caption: General workflow for the synthesis of oxazoles from carboxylic acids.

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